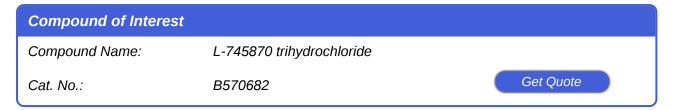


L-745,870 Trihydrochloride: Electrophysiology Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

L-745,870 trihydrochloride is a potent and highly selective antagonist of the dopamine D4 receptor. As a member of the D2-like family of G protein-coupled receptors (GPCRs), the D4 receptor is a significant target in the research and development of therapeutics for neurological and psychiatric disorders. Understanding the electrophysiological effects of L-745,870 is crucial for elucidating the role of the D4 receptor in neuronal signaling and for the preclinical evaluation of its therapeutic potential.

These application notes provide a summary of the known electrophysiological properties of L-745,870, along with detailed, generalized protocols for key electrophysiological techniques that can be adapted for the study of this compound.

Data Presentation

The following tables summarize the key quantitative data for L-745,870 trihydrochloride.



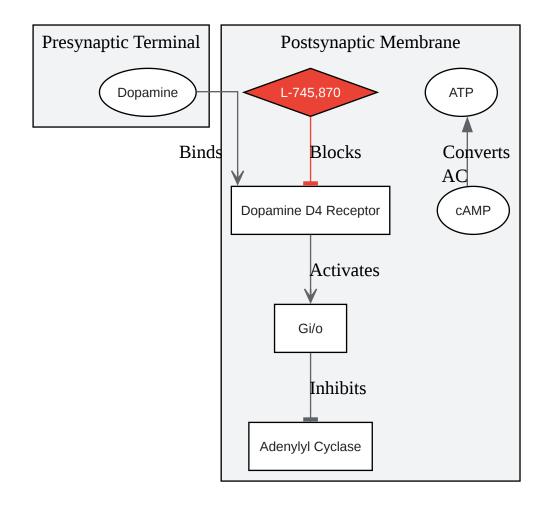
Parameter	Receptor Subtype	Value	Species	Reference
Binding Affinity (Ki)	Dopamine D4	0.43 nM	Human	[1]
Dopamine D2	960 nM	Human		
Dopamine D3	2300 nM	Human	_	
Selectivity	D4 vs. D2/D3	>2000-fold	Human	[1]

Table 1: Receptor Binding Profile of L-745,870.

Signaling Pathways and Experimental Workflows

The primary mechanism of action of L-745,870 is the blockade of the dopamine D4 receptor. This receptor is canonically coupled to Gi/o proteins, which inhibit the activity of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. By antagonizing the D4 receptor, L-745,870 prevents dopamine-induced inhibition of adenylyl cyclase.[1]





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Dopamine D4 Receptor Signaling Pathway and L-745,870 Antagonism.

The following diagram illustrates a general experimental workflow for characterizing the effect of L-745,870 on neuronal activity using patch-clamp electrophysiology.



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References

- 1. Biological profile of L-745,870, a selective antagonist with high affinity for the dopamine D4 receptor PubMed [pubmed.ncbi.nlm.nih.gov]
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